

# Safety data sheet SDS for 8-Azido-1-octanamine HCl

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## Compound of Interest

Compound Name: 8-Azido-1-octanamine HCl

CAS No.: 1392515-98-8

Cat. No.: B2807159

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## Physicochemical Profiling & Structural Causality

Before addressing hazard mitigation, we must understand why this molecule behaves the way it does. The choice to utilize the hydrochloride (HCl) salt rather than the free base is highly intentional. The free base primary amine is nucleophilic and prone to atmospheric oxidation or reaction with ambient CO<sub>2</sub> to form carbamates. Protonating the amine to form the HCl salt renders it chemically inert during storage, drastically increases its aqueous solubility, and prevents auto-condensation.

### Table 1: Physicochemical Properties

| Property          | Value                                               | Scientific Causality / Implication                                       |
|-------------------|-----------------------------------------------------|--------------------------------------------------------------------------|
| CAS Number        | 1392515-98-8                                        | Specific to the HCl salt. (Free base is 867338-63-4)[1].                 |
| Molecular Formula | C <sub>8</sub> H <sub>18</sub> N <sub>4</sub> · HCl | The 8-carbon chain provides optimal lipophilicity for PROTAC linkers.    |
| Molecular Weight  | 206.72 g/mol                                        | High enough to prevent high volatility, reducing inhalation risks.       |
| Physical Form     | Solid / Crystalline                                 | Easier to weigh and less prone to aerosolization than liquid free bases. |
| Storage Temp      | 0–8°C (Short term), -20°C (Long term)               | Prevents thermal degradation of the azide moiety and oxidation.          |

The Stability Paradox: Carbon-to-Nitrogen Ratio vs. The Rule of Six A critical metric for azide safety is the Carbon-to-Nitrogen ratio. The standard safety threshold dictates that

[2]. For **8-Azido-1-octanamine HCl**, we have 8 carbons and 4 nitrogens, yielding a ratio of 2.0. By this metric alone, the compound appears potentially unstable. However, we must apply the "Rule of Six," which states that an energetic functional group requires at least six carbon atoms to dissipate thermal and kinetic energy[3]. Because this molecule possesses an unbroken 8-carbon aliphatic chain, it provides sufficient steric bulk and vibrational degrees of freedom to render the azide highly stable under standard laboratory conditions, preventing explosive decomposition[4].

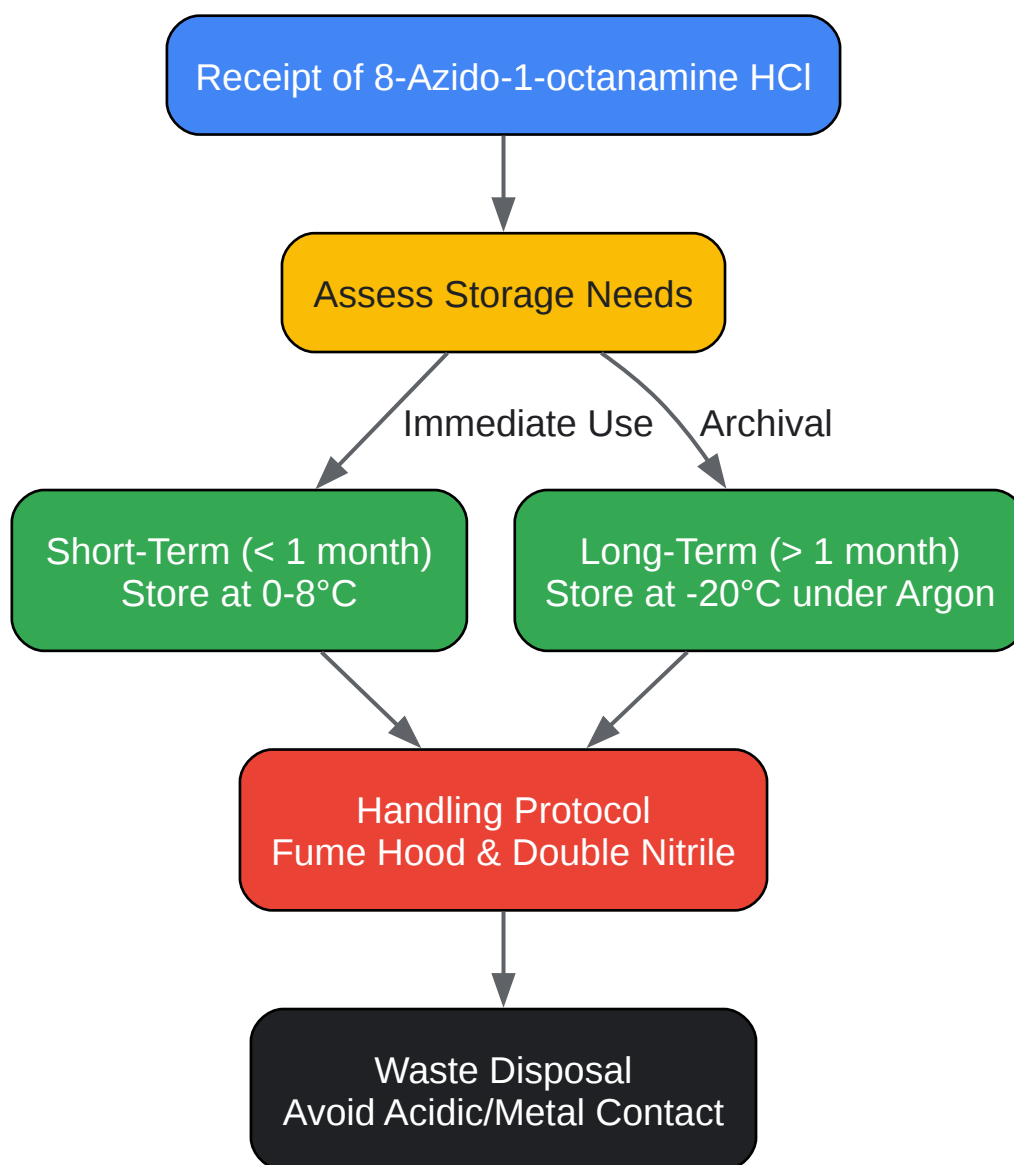
## Hazard Identification & Toxicological Causality (SDS Core)

Understanding the GHS classification requires looking beyond the pictograms to the molecular interactions occurring at the biological interface.

**Table 2: GHS Hazard Summary and Mitigation**

| GHS Code | Hazard Statement                 | Mechanistic Causality                                                                                    | Required Mitigation                                          |
|----------|----------------------------------|----------------------------------------------------------------------------------------------------------|--------------------------------------------------------------|
| H315     | Causes skin irritation           | The HCl salt acts as a mild acid upon contact with dermal moisture, disrupting the acid mantle.          | Double-layer nitrile gloves; immediate washing upon contact. |
| H319     | Causes serious eye irritation    | Surfactant-like properties of the octyl chain combined with acidic pH cause corneal disruption.          | Snug-fitting safety goggles; access to an eyewash station.   |
| H335     | May cause respiratory irritation | Inhalation of fine crystalline dust leads to localized acidification in the mucosal lining of the lungs. | Handle exclusively within a certified Class II fume hood.    |

Note on Systemic Toxicity: While inorganic azides (like Sodium Azide) are highly toxic due to rapid systemic absorption and binding to cytochrome c oxidase, the long aliphatic chain of 8-Azido-1-octanamine significantly slows dermal penetration. However, prolonged exposure must still be strictly avoided.



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*Logic tree for the safe storage, handling, and disposal of **8-Azido-1-octanamine HCl**.*

## Experimental Workflows & Protocols (Self-Validating Systems)

In my laboratory, we do not rely on assumption; every protocol must be a self-validating system. Below are the definitive methodologies for handling and reacting this compound.

### Protocol 1: Safe Reconstitution and Validation

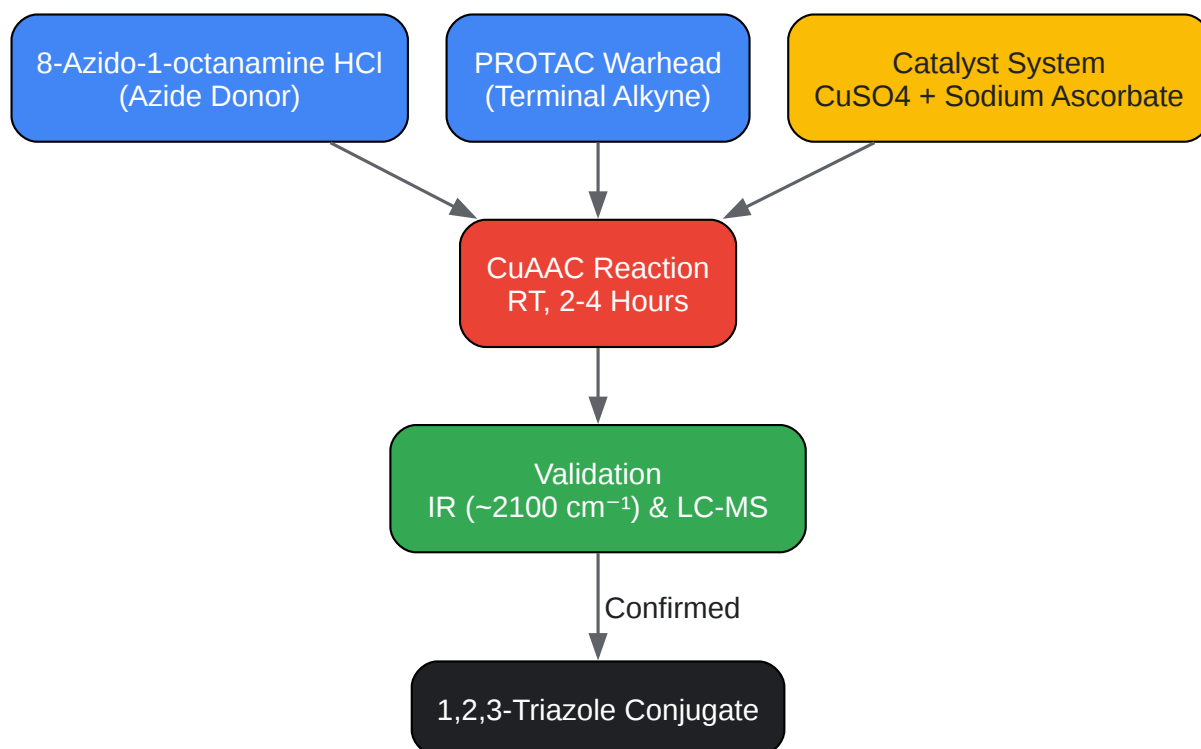
Objective: Prepare a standardized stock solution while verifying the integrity of the azide moiety.

- Preparation: Inside a fume hood, weigh the desired amount of **8-Azido-1-octanamine HCl** using a static-free, non-metallic spatula. Causality: Azides can react with heavy metals (copper, lead, brass) to form highly shock-sensitive metal azides[5].
- Dissolution: Dissolve in anhydrous DMSO or DMF to create a 100 mM stock. The HCl salt ensures rapid dissolution.
- Self-Validation (IR Spectroscopy): Before proceeding to complex syntheses, take a 2  $\mu\text{L}$  aliquot and perform ATR-FTIR. You must observe a strong, sharp asymmetric stretching vibration ( ) at  $\sim 2100\text{ cm}^{-1}$ [6]. If this peak is absent or severely broadened, the azide has degraded, and the batch must be discarded[7].

## Protocol 2: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

Objective: Conjugate the octanamine linker to an alkyne-functionalized PROTAC warhead.

- Reagent Assembly: In a 1.5 mL Eppendorf tube, combine the Alkyne-Warhead (1.0 equiv) and **8-Azido-1-octanamine HCl** (1.2 equiv) in a 1:1 mixture of t-Butanol and water.
- Catalyst Generation: Prepare a fresh solution of Sodium Ascorbate (0.5 equiv). Add this to the reaction mixture before the copper. Causality: Ascorbate acts as a reducing agent to maintain Copper in the active Cu(I) state and prevents oxidative coupling of the alkynes.
- Initiation: Add  $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$  (0.1 equiv). The solution will briefly turn brown/yellow as Cu(I) is generated.
- Reaction & Self-Validation: Stir at room temperature for 2 hours. Validate reaction completion via LC-MS (looking for the exact mass of the 1,2,3-triazole product) and FTIR (confirming the complete disappearance of the  $\sim 2100\text{ cm}^{-1}$  azide stretch).



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*Step-by-step workflow and validation for CuAAC using **8-Azido-1-octanamine HCl**.*

## Waste Disposal and Decontamination

A critical failure point in many labs is the improper disposal of azide waste.

- Never pour unreacted **8-Azido-1-octanamine HCl** down the drain. It can accumulate in lead or copper plumbing, forming explosive heavy-metal azides over time[5].
- Never mix azide waste with concentrated acids, as this generates highly toxic and volatile hydrazoic acid ([5]).
- Quenching Protocol: Excess azide should be quenched in the fume hood using a dilute solution of sodium nitrite (

) and mild acid (e.g., dilute acetic acid) to safely convert the azide into inert nitrogen gas ( ) and nitrous oxide ( ) before transferring to aqueous hazardous waste[5].

## References

- Karlsruhe Institute of Technology (KIT). "Azide Safety: Rule of Six and Carbon-to-Nitrogen Ratios." KIT IOC Research Guidelines, October 2021. [\[Link\]](#)
- National Institutes of Health (NIH). "Allylic azides: synthesis, reactivity, and safety considerations." PMC Open Access, Retrieved March 2026.[\[Link\]](#)

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## Sources

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- 2. KIT - IOC - Bräse - Research - Research interests - Azide [\[ioc.kit.edu\]](#)
- 3. Hexyl azide | 6926-45-0 | Benchchem [\[benchchem.com\]](#)
- 4. Allylic azides: synthesis, reactivity, and the Winstein rearrangement - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 5. 1-(Azidomethyl)-4-(trifluoromethoxy)benzene|CAS 1093980-84-7 [\[benchchem.com\]](#)
- 6. [pdf.benchchem.com](#) [\[pdf.benchchem.com\]](#)
- 7. 2D IR photon echo of Azido- probes for Biomolecular Dynamics - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
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